

Lactose Monohydrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lactose-monohydrat*

Cat. No.: *B13396421*

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Abstract

This technical guide provides an in-depth overview of lactose monohydrate, a disaccharide widely utilized in the pharmaceutical and biotechnology industries. It details the physicochemical properties, safety information, and handling protocols essential for laboratory personnel, researchers, and drug development professionals. This document includes a comprehensive summary of quantitative data, detailed experimental procedures for safe handling, and a logical workflow for safety protocols, all presented to ensure clarity and ease of use in a research and development setting.

Introduction

Lactose monohydrate ($C_{12}H_{22}O_{11} \cdot H_2O$) is a naturally occurring sugar derived from milk. Its inert nature, low hygroscopicity, and excellent compressibility make it a common excipient in solid dosage forms, such as tablets and capsules. It also serves as a cryoprotectant and bulking agent in lyophilized formulations and as a carbon source in microbial fermentation. A thorough understanding of its properties and safety profile is paramount for its effective and safe application in research and manufacturing.

Chemical and Physical Properties

Lactose monohydrate is a white, crystalline powder with a slightly sweet taste. It is composed of one molecule of D-galactose and one molecule of D-glucose linked by a β -1,4 glycosidic bond.

CAS Number: 10039-26-6; 64044-51-5[1][2][3][4][5][6]

Molecular Formula: $C_{12}H_{22}O_{11} \cdot H_2O$ [1][6]

Molecular Weight: 360.31 g/mol [2][5]

The following table summarizes the key quantitative data for lactose monohydrate.

Property	Value	Reference
Melting Point	202 °C (decomposes)	[7]
pH (10% solution)	4.0 - 6.5	[7]
Solubility in Water	Soluble	[8]
Appearance	White crystalline powder	[1]
Odor	Odorless	[8]

Safety Data Sheet (SDS) Summary

Lactose monohydrate is generally considered a non-hazardous substance.[6][7][9][10] However, as with any fine powder, it can pose a dust explosion hazard if dispersed in the air in sufficient concentrations and exposed to an ignition source. Inhalation of the dust may cause mild respiratory irritation. It is not classified as a skin or eye irritant, but good laboratory practices should always be followed.

Hazard Identification:

- Physical Hazards: May form combustible dust concentrations in air.[7]
- Health Hazards: Not classified as hazardous.

- Environmental Hazards: Not classified as hazardous.

First Aid Measures:

- Inhalation: Remove to fresh air.
- Skin Contact: Wash with soap and water.
- Eye Contact: Rinse with plenty of water.
- Ingestion: Rinse mouth with water.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Water, foam, carbon dioxide (CO₂), dry powder.[7]
- Specific Hazards: Combustible. Development of hazardous combustion gases or vapors possible in the event of a fire.[7]

Handling and Storage:

- Handling: Avoid generation of dust.[7] Use in a well-ventilated area.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

Experimental Protocols for Safe Handling

The following protocols are recommended for handling lactose monohydrate in a laboratory setting to minimize risk and ensure personnel safety.

4.1. Personal Protective Equipment (PPE) Protocol

- Eye Protection: Wear safety glasses with side-shields or goggles.
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat or other protective clothing.

- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.

4.2. Weighing and Dispensing Protocol

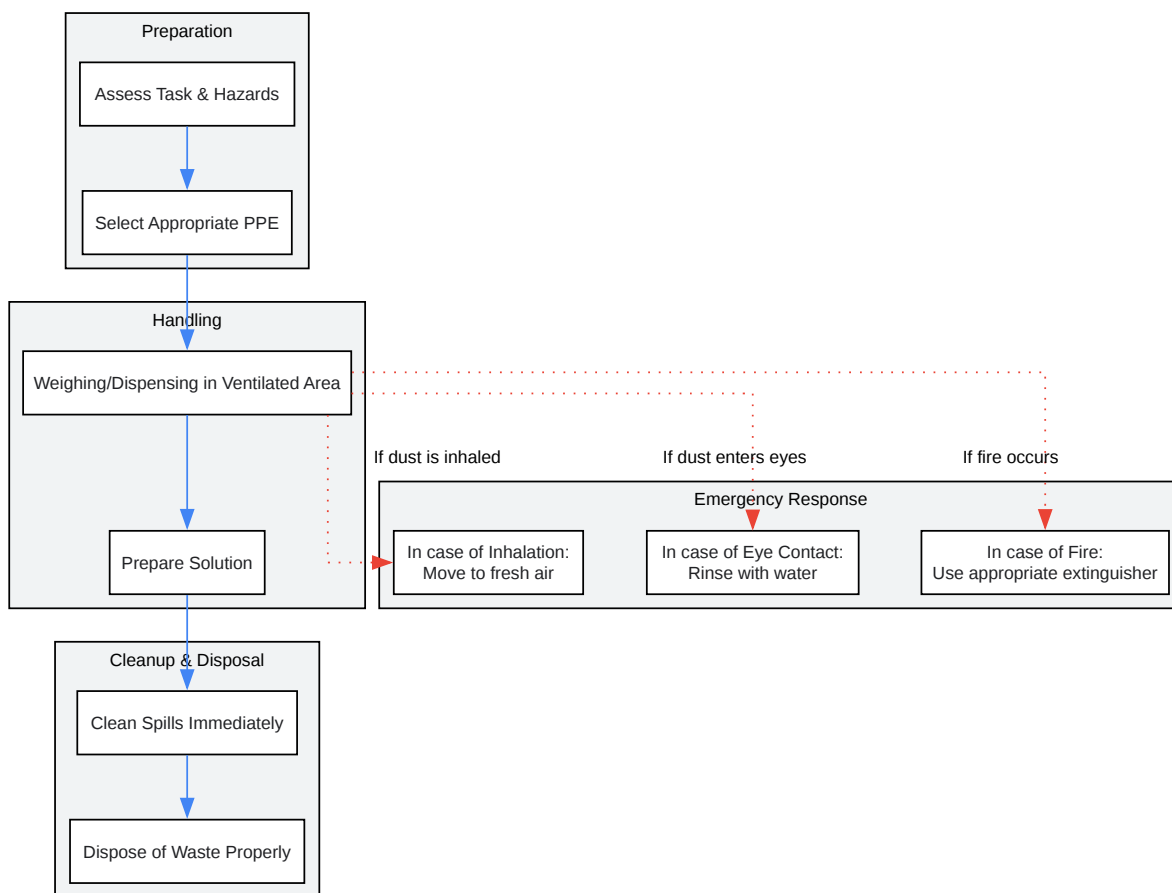
- Perform all weighing and dispensing operations in a chemical fume hood or a ventilated enclosure to minimize dust dispersion.
- Use a spatula or scoop to transfer the powder. Avoid pouring, which can generate dust clouds.
- Clean any spills immediately using a wet wipe or a HEPA-filtered vacuum cleaner. Do not dry sweep.

4.3. Solution Preparation Protocol

- Slowly add the lactose monohydrate powder to the solvent (e.g., water) while stirring to prevent clumping and minimize dust formation.
- If heating is required, do so in a well-ventilated area and monitor the process to prevent boiling over.

Logical Workflow for Safety Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of lactose monohydrate in a research environment.



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Caption: Workflow for Safe Handling of Lactose Monohydrate.

Conclusion

Lactose monohydrate is a safe and effective excipient when handled with the appropriate precautions. This guide provides the necessary technical information and safety protocols to support its use in research and development. Adherence to these guidelines will help ensure a safe laboratory environment and the successful application of this versatile material.

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